

Propyl isobutyrate CAS number and molecular formula

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Compound of Interest

Compound Name: *Propyl isobutyrate*

Cat. No.: *B1212962*

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Propyl Isobutyrate: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **propyl isobutyrate**, a carboxylic ester known for its characteristic fruity aroma. This document details its chemical identity, physical and chemical properties, experimental protocols for its synthesis and analysis, and its primary applications, with a focus on providing actionable information for scientific and research applications.

Core Data

CAS Number: 644-49-5[1][2]

Molecular Formula: C7H14O2[1]

Quantitative Data Summary

The physical and chemical properties of **propyl isobutyrate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	130.18 g/mol	[2]
Appearance	Colorless liquid with a fruity, pineapple-like odor	[3]
Density	0.863 g/mL at 25 °C	[2]
Boiling Point	134 °C	[2]
Refractive Index	n _{20/D} 1.395	[2]
Solubility	Soluble in organic solvents like ether and chloroform; limited solubility in water.	[3]
Flash Point	27 °C (closed cup)	[2]
FEMA Number	2936	[2]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **propyl isobutyrate** are provided below. These protocols are foundational and can be adapted based on specific laboratory conditions and research objectives.

Synthesis of Propyl Isobutyrate via Fischer Esterification

Propyl isobutyrate is commonly synthesized through the Fischer esterification of isobutyric acid with propanol, using an acid catalyst.

Materials:

- Isobutyric acid
- n-Propanol
- Concentrated sulfuric acid (catalyst)

- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Boiling chips

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, combine one molar equivalent of isobutyric acid and three molar equivalents of n-propanol.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 3-5% of the total volume) to the mixture while gently swirling.
- Add a few boiling chips to the flask to ensure smooth boiling.
- Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain reflux for 1-2 hours to drive the reaction to completion.
- After reflux, allow the mixture to cool to room temperature.
- Transfer the cooled mixture to a separatory funnel.
- Wash the organic layer sequentially with:

- Water to remove the excess alcohol.
- 5% sodium bicarbonate solution to neutralize the unreacted isobutyric acid and the sulfuric acid catalyst. (Caution: CO₂ evolution will occur).
- Brine (saturated NaCl solution) to facilitate the separation of the organic and aqueous layers.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Purify the crude **propyl isobutyrate** by fractional distillation. Collect the fraction boiling at approximately 134 °C.

Analysis of Propyl Isobutyrate by Gas Chromatography (GC)

Gas chromatography is a standard method for assessing the purity of **propyl isobutyrate** and for its quantification in various matrices.

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for the analysis of volatile organic compounds (e.g., a non-polar or medium-polarity column).

Sample Preparation:

- Prepare a stock solution of **propyl isobutyrate** in a suitable solvent, such as ethanol or hexane.
- Create a series of calibration standards by diluting the stock solution to known concentrations.
- For unknown samples, dilute them with the same solvent to a concentration that falls within the range of the calibration standards.

GC-FID Parameters (Example):

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp rate: 10 °C/min to 150 °C.
 - Hold at 150 °C for 5 minutes.
- Carrier Gas: Helium or Nitrogen, at a constant flow rate.
- Injection Volume: 1 µL
- Split Ratio: 50:1

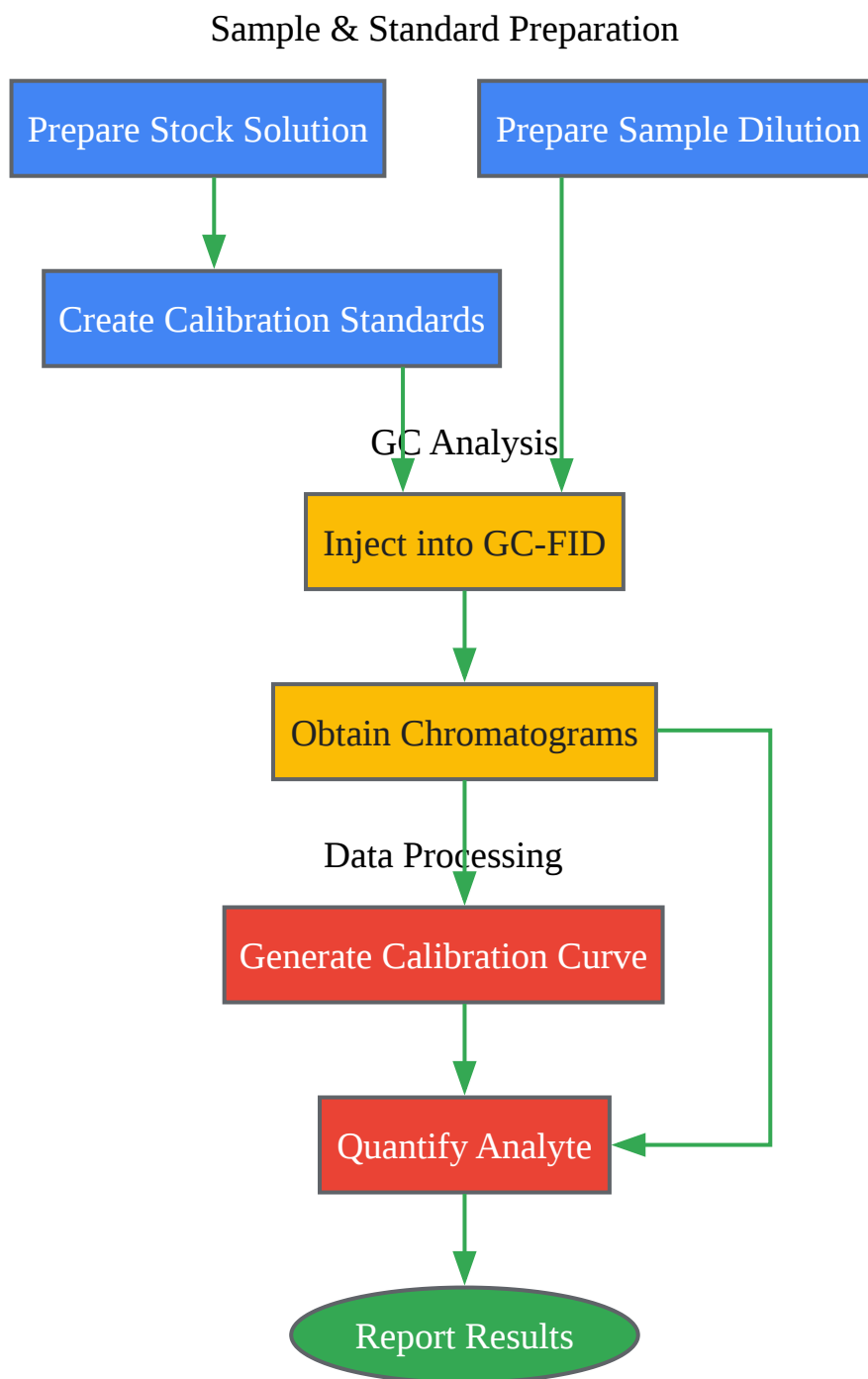
Data Analysis:

- Inject the calibration standards to generate a calibration curve by plotting the peak area against the concentration.
- Inject the prepared sample.
- Identify the **propyl isobutyrate** peak in the sample chromatogram by comparing its retention time with that of the standards.
- Quantify the amount of **propyl isobutyrate** in the sample by using the calibration curve.

Mandatory Visualizations

The following diagrams illustrate key workflows related to **propyl isobutyrate**.





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